

Rimacalib preclinical studies rheumatoid arthritis

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Compound Focus: Rimacalib

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Afimkibart (RO7790121) Phase 2 Trial Overview

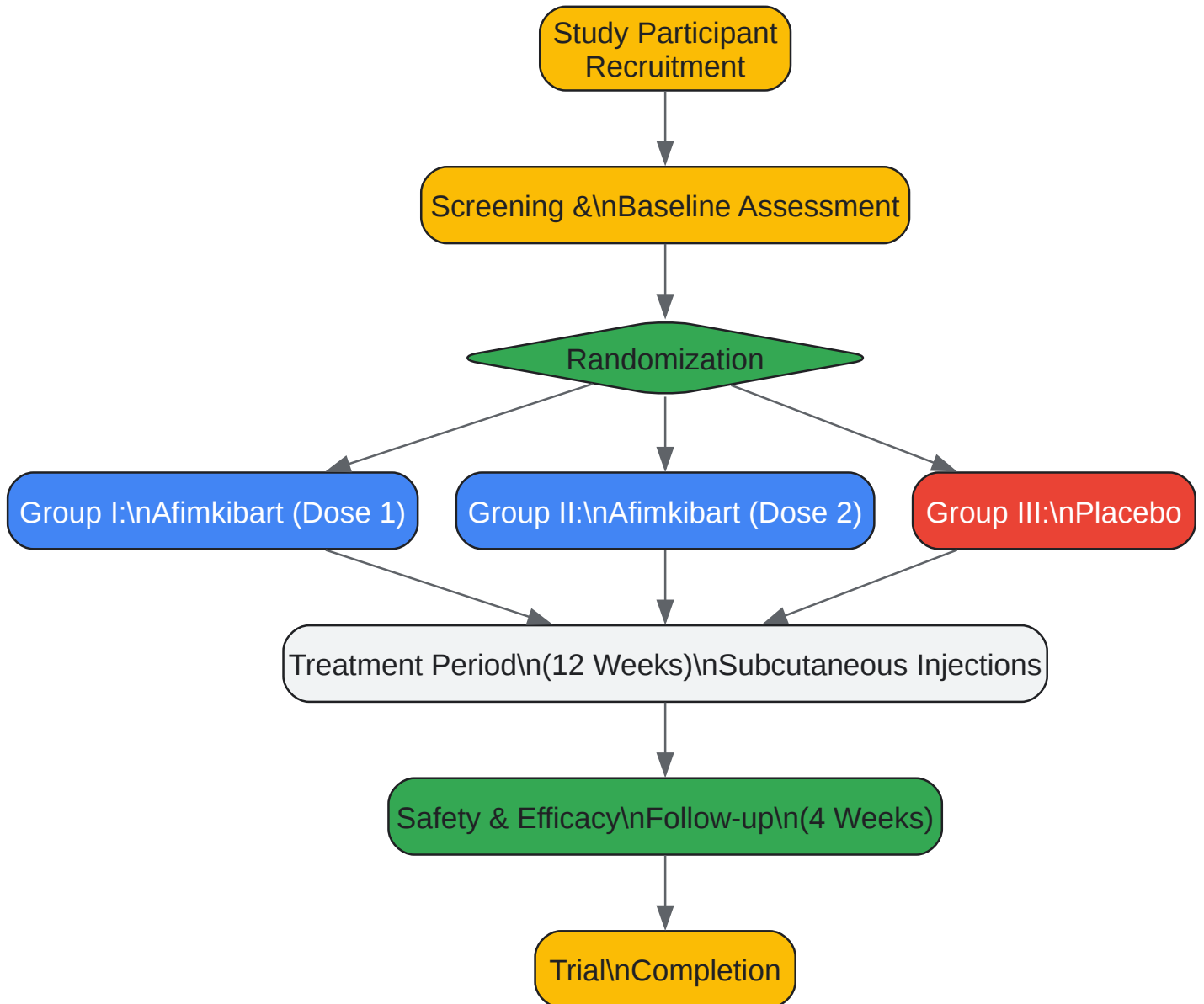
The table below summarizes the key design of an ongoing Phase 2 clinical trial for Afimkibart in moderate to severe Rheumatoid Arthritis [1].

Trial Aspect	Details
Primary Purpose	To evaluate the efficacy and safety of Afimkibart versus a placebo in patients with inadequate response to TNF or JAK inhibitors [1].
Phase	Phase 2 [1]
Participants	160 planned [1]
Treatment Duration	12 weeks [1]
Intervention Model	Parallel Assignment, with three treatment groups [1]
Blinding	Double-Blind [1]

Trial Aspect	Details
Primary Sponsor	Hoffmann-La Roche [1]

Experimental Design & Methodology

The following diagram outlines the high-level workflow for a participant in this clinical trial, from screening through to study conclusion.



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Key Experimental Protocols

Based on the available trial information, here are the core methodologies being applied [1]:

- **Participant Population:** Adults diagnosed with moderate to severe Rheumatoid Arthritis for at least 3 months, who meet the ACR/EULAR 2010 classification criteria. A key inclusion criterion is an

inadequate response or intolerance to at least one prior treatment with a TNF-inhibitor or JAK-inhibitor [1].

- **Intervention & Dosing:**

- **Drug:** Afimkibart (RO7790121), administered via **subcutaneous (SC) injection** [1].
- **Comparator:** A matched placebo, also administered via SC injection [1].
- The trial includes multiple Afimkibart dose groups to explore different dosing regimens [1].

- **Outcome Measures:** While specific endpoints are not listed in these results, Phase 2 trials typically use standardized scores to measure efficacy. Common primary endpoints in RA trials include:
 - **ACR20/50/70:** The proportion of patients achieving 20%, 50%, or 70% improvement in disease symptoms.
 - **DAS28-CRP:** Change from baseline in the Disease Activity Score using 28 joint counts and C-reactive protein levels.
 - **Safety:** Assessment of the frequency and severity of adverse events, serious adverse events, and laboratory abnormalities.

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References

1. Afimkibart for Rheumatoid Arthritis [withpower.com]

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